

Cross-Species Potency of GSK2193874: A Comparative Analysis

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Compound of Interest					
Compound Name:	GSK2193874				
Cat. No.:	B607779	Get Quote			

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A comprehensive analysis of the potency of **GSK2193874**, a selective antagonist of the Transient Receptor Potential Vanilloid 4 (TRPV4) ion channel, reveals significant variability across different species. This guide provides researchers, scientists, and drug development professionals with a concise comparison of **GSK2193874** potency, supported by experimental data and detailed protocols.

Quantitative Potency Comparison

The inhibitory potency of **GSK2193874** against the TRPV4 channel has been quantified in several species, with the half-maximal inhibitory concentration (IC50) serving as a key metric. The data, summarized in the table below, highlights the differential activity of the compound, a critical consideration for translational research and preclinical model selection.

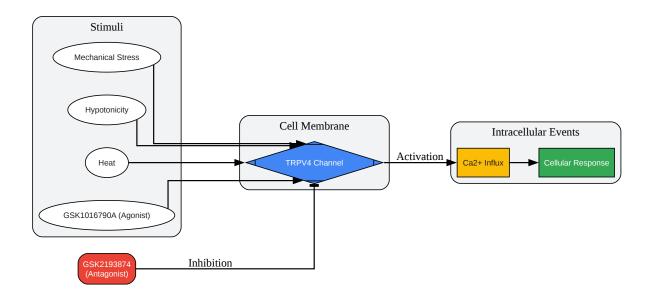
Species	Cell Line	Assay Type	Agonist Used	IC50 (nM)
Human	HEK293	Calcium Influx (FLIPR)	GSK634775A	40[1][2]
Rat	HEK293	Calcium Influx (FLIPR)	GSK634775A	2[1][2]
Mouse	Not Specified	Calcium Influx	GSK634775	5



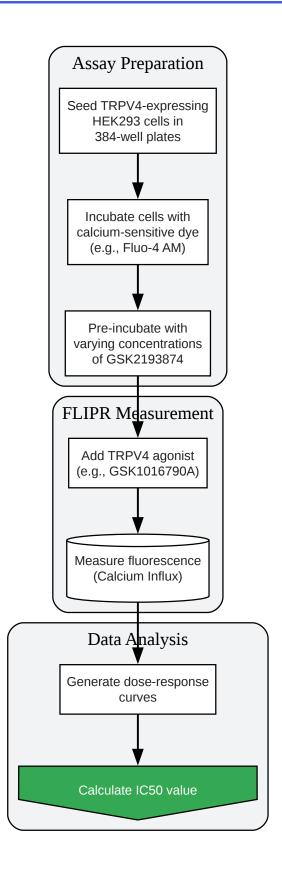
Mechanism of Action: Targeting the TRPV4 Pathway

GSK2193874 exerts its pharmacological effect by directly blocking the TRPV4 ion channel, a non-selective cation channel involved in a variety of physiological processes, including mechanosensation, osmosensation, and temperature sensing. The signaling pathway initiated by TRPV4 activation, and its subsequent inhibition by **GSK2193874**, is depicted below.









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References

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